

# Solubility of AVE 0991 sodium salt in DMSO versus aqueous solutions.

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## Compound of Interest

Compound Name: AVE 0991 sodium salt

Cat. No.: B15572711

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## Application Notes and Protocols: AVE 0991 Sodium Salt

For Researchers, Scientists, and Drug Development Professionals

### Introduction

**AVE 0991 sodium salt** is a potent and selective non-peptide agonist of the Mas receptor, a key component of the protective arm of the renin-angiotensin system (RAS). It mimics the beneficial effects of Angiotensin-(1-7), including vasodilation, anti-inflammatory, anti-fibrotic, and anti-proliferative actions. These properties make AVE 0991 a valuable tool for research in cardiovascular diseases, inflammation, and metabolic disorders. This document provides detailed information on the solubility of **AVE 0991 sodium salt** in DMSO and aqueous solutions, along with protocols for its handling and use in experimental settings.

### Physicochemical Properties

Property	Value
IUPAC Name	Sodium;4'-[(5-formyl-4-methoxy-2-phenyl-1H-imidazol-1-yl)methyl]-N-(ethylcarbamoyl)-5-isobutylthiophene-2-sulfonamide
Molecular Formula	C <sub>29</sub> H <sub>30</sub> N <sub>4</sub> NaO <sub>5</sub> S <sub>2</sub>
Molecular Weight	617.69 g/mol
CAS Number	304462-19-9

## Solubility Data

The solubility of **AVE 0991 sodium salt** can vary depending on the solvent and experimental conditions. Below is a summary of reported solubility data in DMSO and aqueous solutions.

Solvent	Concentration (mg/mL)	Molar Equivalent (mM)	Notes
DMSO	30 - 41.67	48.57 - 67.46	Sonication or gentle warming may be required for complete dissolution. <a href="#">[1]</a> <a href="#">[2]</a>
Water	< 0.1 (insoluble) to 50	< 0.16 to 80.95	Significant discrepancies exist in the reported solubility in pure water. <a href="#">[1]</a> <a href="#">[3]</a> Solubility appears to be greater in buffered saline. <a href="#">[3]</a>
Saline (0.9% NaCl)	10	16.19	
In Vivo Formulation	2 - 2.5	3.24 - 4.05	In a vehicle of 10% DMSO, 40% PEG300, 5% Tween 80, and 45% Saline. <a href="#">[1]</a> <a href="#">[2]</a>

Note on Aqueous Solubility: The conflicting data regarding the solubility of **AVE 0991 sodium salt** in water highlights the importance of using buffered aqueous solutions for consistent results. The ionic strength of the solution likely influences its solubility. For most in vitro and in vivo applications, dissolving the compound in a buffered solution such as phosphate-buffered saline (PBS) or saline is recommended.

## Experimental Protocols

### Protocol for Determining Equilibrium Solubility (Shake-Flask Method)

This protocol describes a standard method for determining the thermodynamic equilibrium solubility of **AVE 0991 sodium salt**.

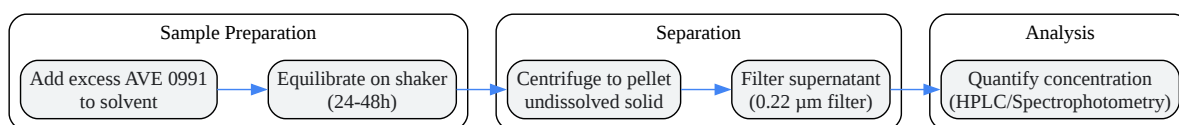
Materials:

- **AVE 0991 sodium salt**
- Solvent of interest (e.g., DMSO, Water, PBS pH 7.4)
- Glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (0.22  $\mu\text{m}$ )
- High-performance liquid chromatography (HPLC) system or a validated spectrophotometric method for quantification

Procedure:

- Add an excess amount of **AVE 0991 sodium salt** to a glass vial.
- Add a known volume of the solvent to the vial.

- Tightly cap the vial and place it on an orbital shaker or rotator at a constant temperature (e.g., 25°C or 37°C).
- Equilibrate the mixture for 24-48 hours to ensure equilibrium is reached.
- After equilibration, centrifuge the suspension to pellet the undissolved solid.
- Carefully withdraw an aliquot of the supernatant and filter it through a 0.22 µm syringe filter to remove any remaining solid particles.
- Quantify the concentration of AVE 0991 in the filtrate using a pre-validated analytical method (e.g., HPLC or UV-Vis spectrophotometry).
- Repeat the experiment in triplicate to ensure reproducibility.



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### Equilibrium Solubility Determination Workflow

## Protocol for Preparing a 10 mM Stock Solution in DMSO

Materials:

- **AVE 0991 sodium salt** (MW: 617.69 g/mol )
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator (optional)

**Procedure:**

- Weigh out 6.18 mg of **AVE 0991 sodium salt**.
- Add the weighed compound to a sterile tube.
- Add 1 mL of anhydrous DMSO to the tube.
- Vortex the solution vigorously for 1-2 minutes until the solid is completely dissolved.
- If dissolution is slow, sonicate the tube in a water bath for 5-10 minutes.
- Store the stock solution in small aliquots at -20°C or -80°C to avoid repeated freeze-thaw cycles.

## Protocol for Preparing an Aqueous Working Solution from a DMSO Stock

**Materials:**

- 10 mM **AVE 0991 sodium salt** stock solution in DMSO
- Sterile aqueous buffer (e.g., PBS, saline)
- Sterile dilution tubes

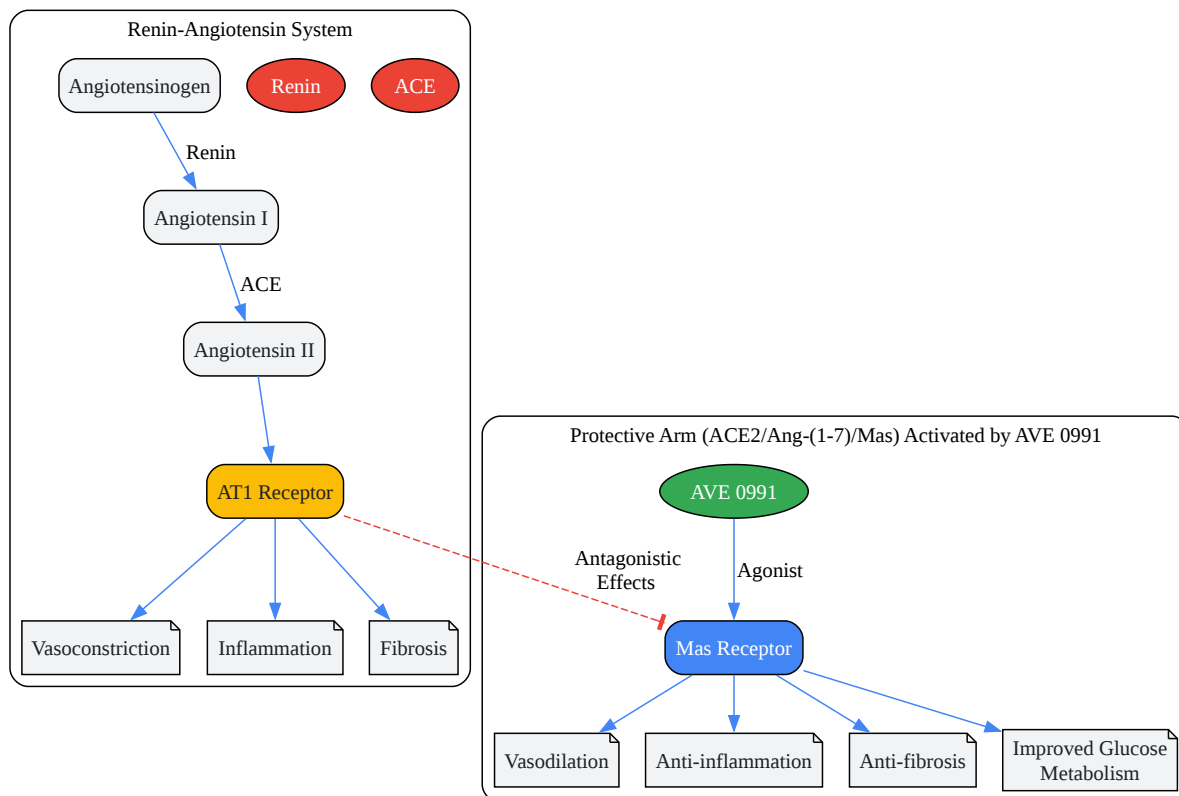
**Procedure:**

- Thaw the 10 mM DMSO stock solution at room temperature.
- Perform serial dilutions of the DMSO stock solution in the same DMSO to a lower concentration before the final dilution into the aqueous buffer. This gradual dilution helps to prevent precipitation.
- For a final concentration of 10  $\mu$ M, add 1  $\mu$ L of the 10 mM stock solution to 999  $\mu$ L of the desired aqueous buffer.
- Mix thoroughly by gentle vortexing or inversion.

- Prepare fresh working solutions daily.
- Important: The final concentration of DMSO in the assay should be kept low (typically  $\leq 0.1\%$ ) to avoid solvent-induced toxicity or off-target effects. Always include a vehicle control with the same final DMSO concentration in your experiments.

## Signaling Pathway

AVE 0991 acts as an agonist at the Mas receptor, which is a G protein-coupled receptor. The activation of the Mas receptor by AVE 0991 initiates a signaling cascade that counteracts the effects mediated by the Angiotensin II Type 1 Receptor (AT1R), a key component of the classical RAS. The downstream effects of Mas receptor activation include vasodilation, anti-inflammatory responses, and improved metabolic function.



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### AVE 0991 Signaling Pathway

## Troubleshooting

Problem	Potential Cause	Suggested Solution
Compound does not dissolve in DMSO	- Insufficient mixing- Low temperature- Concentration exceeds solubility	- Vortex vigorously for an extended period.- Gently warm the solution in a 37°C water bath.- Prepare a more dilute stock solution.
Precipitation upon addition to aqueous buffer	- "Salting out" effect due to rapid change in solvent polarity.	- Perform serial dilutions of the DMSO stock in DMSO first to a lower concentration before the final dilution into the aqueous buffer.
Cell toxicity or off-target effects observed	- Final DMSO concentration is too high.	- Ensure the final DMSO concentration in the assay is non-toxic (typically $\leq 0.1\%$ ).- Include a vehicle control with the same DMSO concentration.

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